

1-(4-Chlorophenyl)pentan-1-amine hydrochloride salt properties

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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An In-Depth Technical Guide to **1-(4-Chlorophenyl)pentan-1-amine** Hydrochloride

Introduction

1-(4-Chlorophenyl)pentan-1-amine hydrochloride is a primary amine salt belonging to the class of substituted (chlorophenyl)alkylamines. While its direct applications are not extensively documented in peer-reviewed literature, its structural motif is of significant interest in medicinal chemistry and synthetic organic chemistry. The presence of a chiral center at the C1 position, a reactive primary amine, and a halogenated aromatic ring makes it a versatile building block for the synthesis of more complex molecules. Analogous structures, such as those with shorter alkyl chains, have been investigated for various pharmacological activities. This guide provides a comprehensive overview of the known properties, a detailed synthesis protocol based on established chemical transformations, analytical characterization methods, and a discussion of its potential applications and safety considerations.

Physicochemical and Structural Properties

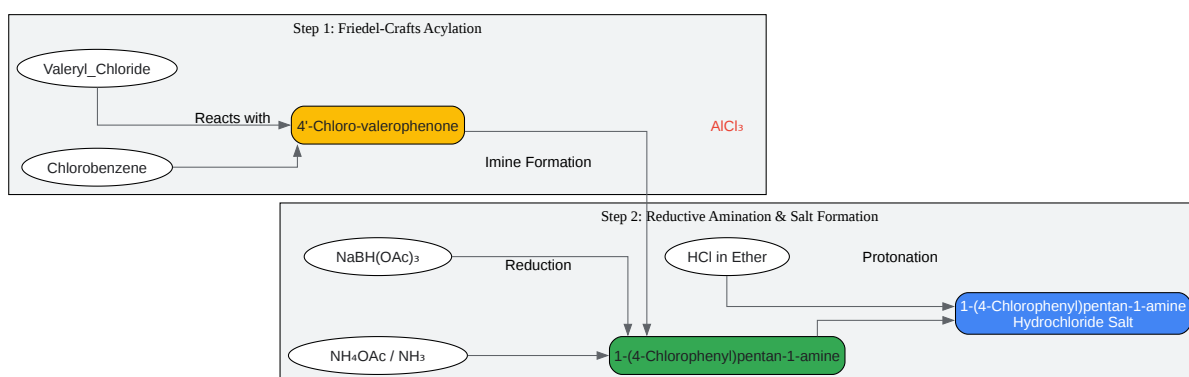
The fundamental properties of **1-(4-Chlorophenyl)pentan-1-amine** hydrochloride are summarized below. This data is compiled from chemical supplier information and computational predictions.

Property	Value	Source
CAS Number	91428-39-6	
Molecular Formula	C ₁₁ H ₁₇ Cl ₂ N	
Molecular Weight	234.17 g/mol	
IUPAC Name	1-(4-chlorophenyl)pentan-1-amine;hydrochloride	
InChI	1S/C11H16ClN.ClH/c1-2-3-4-11(13)9-5-7-10(12)8-6-9;/h5-8,11H,2-4,13H2,1H3;1H	
InChI Key	KYYOOYWSKGABHU-UHFFFAOYSA-N	
Physical Form	Solid	
Purity	Typically ≥98%	
Storage Conditions	Refrigerator (2-8 °C)	

Synthesis and Manufacturing

The synthesis of **1-(4-Chlorophenyl)pentan-1-amine** hydrochloride is most logically achieved through a two-step process: the formation of a ketone precursor followed by reductive amination. This approach provides a reliable and scalable route to the target compound.

Overall Synthesis Workflow



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Caption: Proposed two-step synthesis of the target compound.

Step 1: Synthesis of 4'-Chloro-valerophenone (Ketone Precursor)

The synthesis begins with a Friedel-Crafts acylation of chlorobenzene with valeryl chloride, catalyzed by aluminum chloride, to produce the key intermediate, 4'-chloro-valerophenone.^[1]

Experimental Protocol:

- **Reaction Setup:** To a stirred mixture of chlorobenzene (346 ml), add valeryl chloride (120 g).
- **Catalyst Addition:** While maintaining the temperature at 25-30 °C, add anhydrous aluminum chloride (AlCl_3) portion-wise over 1 hour. The reaction is exothermic and will warm to

approximately 70 °C.

- Reaction: Stir the mixture for an additional hour at 70 °C.
- Quenching: Cool the dark red reaction mixture to 25 °C and carefully pour it onto 1,000 g of crushed ice. Add concentrated hydrochloric acid to dissolve any remaining aluminum salts.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate.
- Washing: Wash the combined organic extracts sequentially with 2 N HCl, water, 2 N Na₂CO₃ solution, and finally with water.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purification: Purify the resulting residue by vacuum distillation. 4'-Chloro-valerophenone is collected at 155-156 °C / 14 mmHg. The product crystallizes on standing with a melting point of 28-30 °C.[1]

Causality Behind Experimental Choices: The use of a strong Lewis acid like AlCl₃ is essential to activate the valeryl chloride for electrophilic aromatic substitution on the moderately deactivated chlorobenzene ring. The acidic and basic washes during work-up are critical for removing unreacted starting materials and the catalyst.

Step 2: Reductive Amination to 1-(4-Chlorophenyl)pentan-1-amine

This transformation converts the ketone into the desired primary amine. Reductive amination is a robust and widely used method in organic synthesis.[2][3] It involves the in-situ formation of an imine from the ketone and an ammonia source, which is then immediately reduced to the amine by a selective reducing agent.

Experimental Protocol:

- Reaction Setup: In a round-bottom flask, dissolve 4'-chloro-valerophenone (1 equivalent) and ammonium acetate (10 equivalents) in methanol (10 mL per gram of ketone).

- **Imine Formation:** Stir the mixture at room temperature for 1 hour to facilitate the formation of the intermediate imine.
- **Reduction:** Cool the mixture to 0 °C in an ice bath. Add sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 equivalents) portion-wise, ensuring the temperature remains below 10 °C.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Quenching:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- **Extraction:** Extract the aqueous mixture with dichloromethane or ethyl acetate (3x).
- **Washing and Drying:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude free-base amine.

Causality Behind Experimental Choices: Ammonium acetate serves as the ammonia source for imine formation. Sodium triacetoxyborohydride is a mild and selective reducing agent that is particularly effective for reductive aminations.^[4] It is less reactive towards the starting ketone compared to the intermediate iminium ion, which minimizes side reactions.

Step 3: Formation of the Hydrochloride Salt

- **Dissolution:** Dissolve the crude **1-(4-chlorophenyl)pentan-1-amine** free base in a minimal amount of diethyl ether or ethyl acetate.
- **Precipitation:** Slowly add a 2 M solution of HCl in diethyl ether dropwise with stirring.
- **Isolation:** The hydrochloride salt will precipitate as a solid. Collect the solid by vacuum filtration, wash with cold diethyl ether, and dry under vacuum.

Analytical Characterization

While specific spectral data for this exact compound is not publicly available, its characteristics can be reliably predicted based on its structure and data from close analogs like 1-(4-

chlorophenyl)propan-1-amine.[5]

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show a triplet for the terminal methyl group (CH₃) around 0.9 ppm, multiplets for the three methylene groups (CH₂) between 1.3-1.8 ppm, a triplet for the benzylic proton (CH-N) around 4.0 ppm, and two doublets in the aromatic region (7.2-7.4 ppm) characteristic of a 1,4-disubstituted benzene ring. The amine protons (NH₃⁺) would likely appear as a broad singlet.
- Mass Spectrometry (MS): Electrospray ionization (ESI-MS) would show a prominent peak for the molecular ion of the free base [M+H]⁺.
- High-Performance Liquid Chromatography (HPLC): Purity analysis can be performed using a reverse-phase C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile, with UV detection. This technique is effective for separating related impurities.[6]

Potential Applications and Biological Context

- Pharmaceutical Intermediate: The primary value of this compound lies in its potential as a chiral building block for the synthesis of active pharmaceutical ingredients (APIs).[7] The (chlorophenyl)alkylamine scaffold is present in various drugs.
- Antimicrobial Research: Derivatives of chlorophenyl compounds have demonstrated a range of biological activities, including antimicrobial effects against both bacteria and fungi.[8][9][10] This suggests that **1-(4-chlorophenyl)pentan-1-amine** hydrochloride could serve as a starting point for developing new antimicrobial agents.
- Research Chemical: In a broader context, this compound and its derivatives could be of interest in forensic science and toxicology. Structurally related compounds, such as 4-Chloro- α -pyrrolidinovalerophenone (4-Cl- α -PVP), are classified as designer drugs with stimulant properties.[11][12] Therefore, this amine could be used as a reference standard or precursor in the study of such compounds.

Safety and Handling

Based on data for analogous compounds, **1-(4-Chlorophenyl)pentan-1-amine** hydrochloride should be handled with care in a laboratory setting.

GHS Hazard Information

Category	Information
Signal Word	Warning
Pictograms	GHS07 (Exclamation Mark)
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection. P301+P312: IF SWALLOWED: Call a POISON CENTER if you feel unwell. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated fume hood.
- Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and contact with skin and eyes.

Storage:

- Store in a tightly sealed container in a refrigerator (2-8 °C) as recommended.

Disposal:

- Dispose of in accordance with local, state, and federal regulations for chemical waste.

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